Application Note: High-Throughput Heterocyclic Library Generation Using (6-Methoxypyridazin-3-yl)methanamine

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Compound of Interest	
Compound Name:	*(6-Methoxypyridazin-3-YL)methanamine*
CAS No.:	*944896-30-4*
Cat. No.:	*B3310000*

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Scientific Rationale: The Pyridazine Advantage

In contemporary drug discovery, the pyridazine ring has firmly established itself as a privileged scaffold, particularly in the development of novel anticancer agents and kinase inhibitors[1]. The incorporation of a pyridazine moiety often leads to improved aqueous solubility, favorable metabolic profiles, and highly specific hydrogen-bond acceptor interactions within target binding pockets[2].

By utilizing **(6-Methoxypyridazin-3-yl)methanamine** as a core building block, medicinal chemists gain a dual-advantage synthetic vector:

- The Methoxy Substituent: Acts as an electron-donating group that modulates the inherent electron deficiency of the pyridazine ring. This enhances the scaffold's metabolic stability against oxidative degradation while maintaining an optimal topological polar surface area (TPSA).

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- The Methanamine Handle: Provides an unhindered, highly nucleophilic primary amine. This functional group is the ideal anchor for parallel library generation, enabling rapid diversification via amide coupling, reductive amination, and sulfonylation[3].

Physicochemical Profiling & Handling

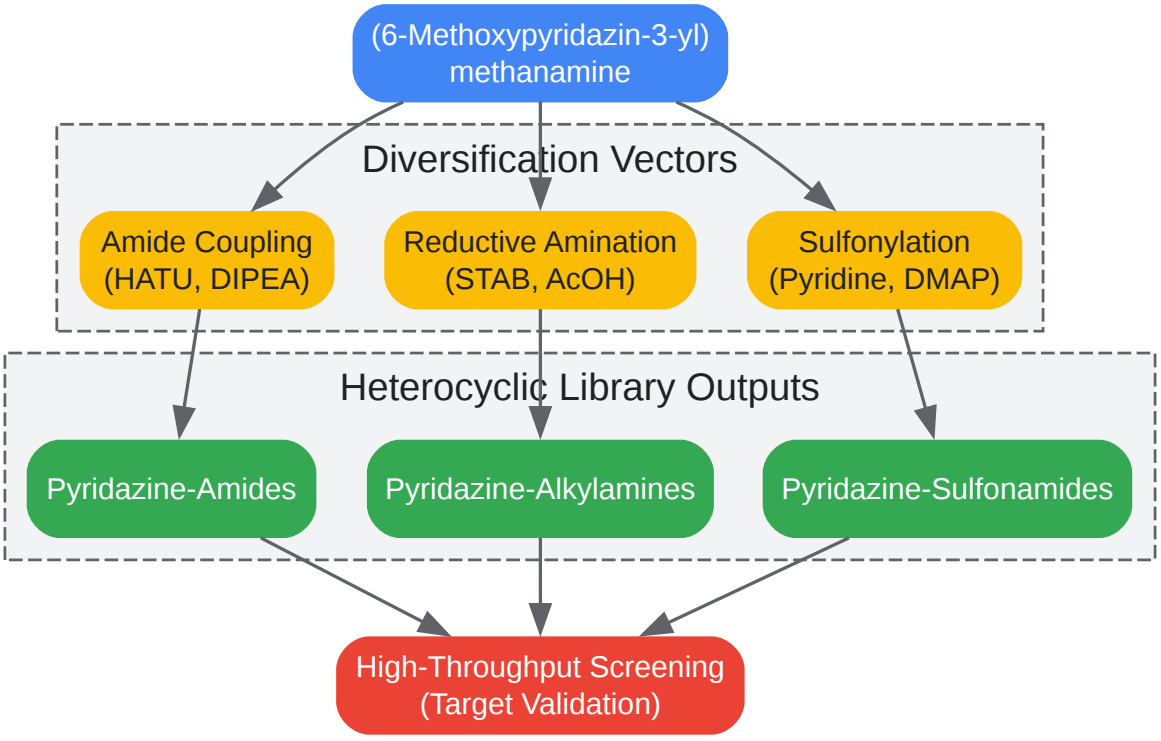
When designing a high-throughput synthesis (HTS) workflow, the salt form of the building block dictates the stoichiometric requirements of the base. The compound is commercially available as a free base[3] or as a dihydrochloride salt[4].

Table 1: Physicochemical Properties and Handling Parameters

Property	Value / Specification
Chemical Name	(6-Methoxypyridazin-3-yl)methanamine
CAS Number (Free Base)	
CAS Number (di-HCl Salt)	
Molecular Formula	$C_6H_9N_3O$
Molecular Weight	139.16 g/mol (Free Base)
SMILES	NCC1=NN=C(OC)C=C1
Storage Conditions	2-8°C, Inert atmosphere, Protect from light[3]
Solubility	Soluble in DMSO, DMF, MeOH, and slightly soluble in DCM.

Strategic Workflow for Library Generation

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Workflow for the diversification of **(6-Methoxypyridazin-3-yl)methanamine** into screening libraries.

Core Synthetic Protocols

Protocol A: High-Throughput Amide Coupling (Parallel Synthesis)

Causality & Reagent Selection: is selected over standard carbodiimides (e.g., EDC/HOBt) due to its superior reaction kinetics, which is critical for parallel synthesis. It efficiently drives couplings with sterically hindered carboxylic acids while minimizing the epimerization of chiral centers. N,N-Diisopropylethylamine (DIPEA) is utilized as a non-nucleophilic base. Crucial Note: If utilizing the dihydrochloride salt (CAS: 1909348-19-1)[4], a minimum of 3.0 equivalents

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of DIPEA is strictly required (2.0 eq to neutralize the HCl and 1.0 eq to drive the coupling cycle).

Step-by-Step Methodology:

- Preparation: In a 96-well synthesis block, dispense the corresponding carboxylic acid (0.12 mmol, 1.2 eq) into each well.
- Activation: Add a solution of HATU (0.12 mmol, 1.2 eq) in anhydrous DMF (0.5 mL) to each well. Stir for 10 minutes at room temperature to form the active ester.
- Coupling: Add a stock solution containing **(6-Methoxypyridazin-3-yl)methanamine** (0.10 mmol, 1.0 eq) and DIPEA (0.30 mmol, 3.0 eq) in anhydrous DMF (0.5 mL).
- Incubation: Seal the block and agitate at room temperature for 2–4 hours.

Self-Validating System:

- Diagnostic Sampling: Extract a 5 µL aliquot at

  , dilute in 1 mL MeCN, and analyze via LC-MS.
- Causality Check: If the mass of the unreacted amine (

) persists at >10% relative abundance, the system is self-diagnosed as base-deficient or sterically stalled.
- Corrective Action: Verify the reaction pH by spotting on wet pH paper. If pH < 8, spike the well with an additional 1.0 eq of DIPEA and 0.2 eq of HATU.

Protocol B: Reductive Amination for Secondary Amines

Causality & Reagent Selection: Sodium triacetoxyborohydride (STAB) is the reducing agent of choice. Unlike $NaBH_4$, STAB is mild enough that it will not prematurely reduce the aldehyde starting material into an alcohol. The addition of acetic acid (1.0 eq) is a mechanistic necessity; it catalyzes the formation of the intermediate imine by protonating the carbonyl oxygen, making it more electrophilic for the methanamine attack.

Step-by-Step Methodology:

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- Imine Formation: To a vial containing **(6-Methoxypyridazin-3-yl)methanamine** (0.10 mmol, 1.0 eq) in 1,2-dichloroethane (DCE, 1.0 mL), add the target aldehyde (0.11 mmol, 1.1 eq) and glacial acetic acid (0.10 mmol, 1.0 eq).
- Equilibration: Stir the mixture at room temperature for 1 hour to allow complete imine formation.
- Reduction: Add STAB (0.15 mmol, 1.5 eq) in one portion. The suspension will gradually become homogeneous.
- Quenching: After 12 hours of agitation, quench the reaction with saturated aqueous $NaHCO_3$ (1.0 mL) to destroy excess hydride and neutralize the acetic acid.

Self-Validating System:

- Diagnostic Sampling: The reaction is biphasic in its progress. Step 1 (Imine formation) must be validated by LC-MS before the addition of STAB.
- Causality Check: If the imine intermediate does not form within 1 hour, the equilibrium is likely stalled by water accumulation.
- Corrective Action: Add 50 mg of activated 4Å molecular sieves to the well and agitate for an additional hour before proceeding to Step 3.

Analytical Validation & QC System

To ensure the integrity of the generated heterocyclic library, all outputs must pass a stringent, self-validating Quality Control (QC) check:

- Purity Assessment: UPLC-MS (ESI+) utilizing a C18 column (e.g., Waters Acquity BEH C18, 1.7 µm) with a gradient of 5-95% MeCN in Water (0.1% Formic Acid). Target compounds must exhibit

  UV purity at 254 nm.
- Structural Confirmation: High-throughput ^{1}H-NMR (400 MHz, DMSO-

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). The diagnostic methoxy protons of the pyridazine ring should consistently appear as a sharp singlet near

4.00 ppm, serving as an internal structural anchor to verify that the core scaffold remains intact under the reaction conditions.

References

- Recent contributions of pyridazine as a privileged scaffold of anticancer agents in medicinal chemistry: An updated review.Bioorganic & Medicinal Chemistry (2024). URL: [Link]
- Imidazo[1,2-b]pyridazine as privileged scaffold in medicinal chemistry: An extensive review.European Journal of Medicinal Chemistry (2021). URL:[Link]

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Sources

- 1. Recent contributions of pyridazine as a privileged scaffold of anticancer agents in medicinal chemistry: An updated review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Imidazo[1,2-b]pyridazine as privileged scaffold in medicinal chemistry: An extensive review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 944896-30-4|(6-Methoxypyridazin-3-yl)methanamine|BLD Pharm [bldpharm.com]
- 4. (6-Methoxypyridazin-3-yl)methanamine dihydrochloride (CAS No. 1909348-19-1) Suppliers @ ChemicalRegister.com [chemicalregister.com]
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